

# Application Note: Identification of Drometrizole Trisiloxane using Gas Chromatography-Mass Spectrometry

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## Compound of Interest

Compound Name: *Drometrizole trisiloxane*

Cat. No.: *B123347*

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## Introduction

**Drometrizole trisiloxane**, a lipophilic benzotriazole derivative, is a widely used UV filter in sunscreen and other cosmetic products to provide broad-spectrum protection against UVA and UVB radiation.[1][2] Its chemical structure, characterized by a trisiloxane group, imparts high photostability and compatibility with oily phases in cosmetic formulations. The accurate and sensitive identification and quantification of **drometrizole trisiloxane** are crucial for quality control, formulation development, and regulatory compliance. This application note provides a detailed protocol for the identification of **drometrizole trisiloxane** using gas chromatography-mass spectrometry (GC-MS), a powerful analytical technique for the separation and identification of volatile and semi-volatile compounds.

## Principle

Gas chromatography separates compounds based on their volatility and interaction with a stationary phase within a capillary column. As the sample travels through the column, different components are separated and elute at distinct retention times. The eluted compounds then enter the mass spectrometer, where they are ionized, fragmented, and detected based on their mass-to-charge ratio ( $m/z$ ). The resulting mass spectrum provides a unique fingerprint for each compound, allowing for its unambiguous identification.

## Experimental Protocols

### Sample Preparation: Dichloromethane Extraction

This protocol is suitable for the extraction of **drometrizole trisiloxane** from cosmetic cream and lotion matrices.[3]

Materials:

- Cosmetic sample (cream or lotion)
- Dichloromethane (HPLC grade)
- Volumetric flasks (50 mL)
- Ultrasonic bath
- Micropipette
- Syringe filter (0.22  $\mu\text{m}$ )

Procedure:

- Accurately weigh 0.5 g of the cosmetic sample into a 50 mL volumetric flask.
- Add dichloromethane to the flask and dissolve the sample.
- Place the flask in an ultrasonic bath and extract for 15 minutes.
- Allow the solution to cool to room temperature and adjust the volume to 50 mL with dichloromethane.
- Withdraw 1.0 mL of the extract and dilute it to 50.0 mL with dichloromethane in a separate volumetric flask.
- Filter the final solution through a 0.22  $\mu\text{m}$  syringe filter into a GC vial.

## Sample Preparation: QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) Extraction

The QuEChERS method is particularly effective for complex matrices and can be adapted for the analysis of **drometrizole trisiloxane** in various sample types, including environmental samples like sewage sludge.<sup>[4]</sup>

### Materials:

- Sample
- Acetonitrile (HPLC grade)
- QuEChERS extraction salts (e.g., 4 g MgSO<sub>4</sub>, 1 g NaCl, 1 g trisodium citrate dihydrate, 0.5 g disodium hydrogen citrate sesquihydrate)
- Dispersive SPE (dSPE) sorbents (e.g., PSA, C18)
- Centrifuge tubes (50 mL and 15 mL)
- Centrifuge
- Vortex mixer

### Procedure:

- Weigh a representative amount of the homogenized sample into a 50 mL centrifuge tube.
- Add 10 mL of acetonitrile to the tube.
- Add the QuEChERS extraction salts.
- Immediately cap the tube and shake vigorously for 1 minute.
- Centrifuge at  $\geq 3000 \times g$  for 5 minutes.
- Transfer an aliquot of the acetonitrile supernatant to a 15 mL dSPE tube containing the appropriate sorbents (e.g., PSA to remove organic acids, C18 to remove lipids).

- Vortex for 30 seconds.
- Centrifuge at  $\geq 3000 \times g$  for 5 minutes.
- Collect the supernatant for GC-MS analysis.

## GC-MS Analysis

The following parameters are based on a validated method for the analysis of **drometrizole trisiloxane** in cosmetics.[3]

Instrumentation:

- Gas Chromatograph coupled to a Mass Spectrometer (GC-MS)

GC Conditions:

Parameter	Value
Column	HP-5ms (30 m x 250 $\mu\text{m}$ x 0.25 $\mu\text{m}$ ) or equivalent
Injection Volume	1 $\mu\text{L}$
Injector Temperature	280 $^{\circ}\text{C}$
Carrier Gas	Helium
Flow Rate	Constant flow, 1.0 mL/min
Oven Program	Initial temperature 150 $^{\circ}\text{C}$ , ramp to 290 $^{\circ}\text{C}$ at a rate of approximately 4.7 $^{\circ}\text{C}/\text{min}$ , hold for a suitable time to ensure elution. Total run time ~30 minutes.

MS Conditions:

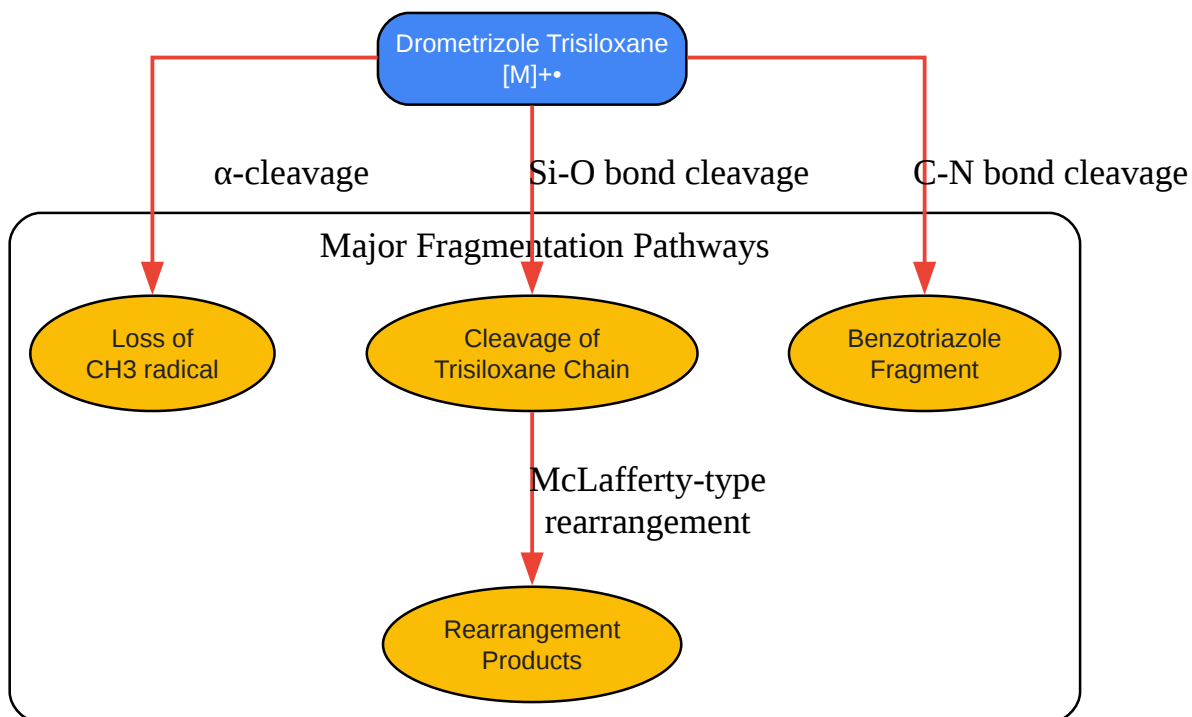
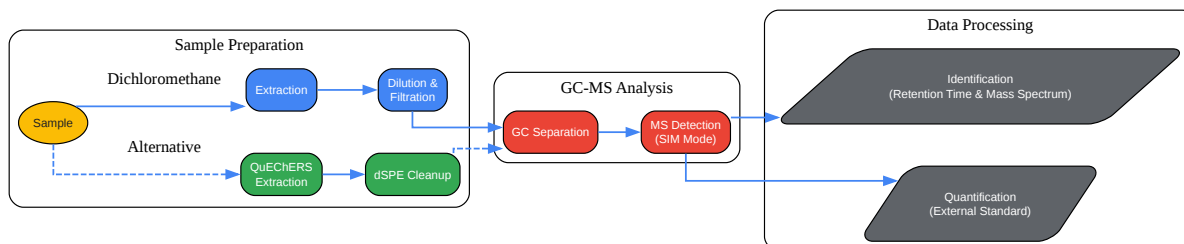
Parameter	Value
Ionization Mode	Electron Ionization (EI)
Ion Source Temperature	230 °C
Acquisition Mode	Selected Ion Monitoring (SIM)
Monitored Ions	To be determined based on the mass spectrum of drometrizole trisiloxane. Likely fragments would include the molecular ion and characteristic fragments from the benzotriazole and trisiloxane moieties.

## Data Presentation

The following table summarizes the quantitative performance of the described GC-MS method for the analysis of **drometrizole trisiloxane** in cosmetic products.[3]

Parameter	Cream Matrix	Lotion Matrix
Correlation Coefficient ( $r^2$ )	> 0.998	> 0.998
Limit of Detection (LOD, S/N=3)	0.04 - 0.63 mg/g	0.04 - 0.63 mg/g
Limit of Quantification (LOQ, S/N=10)	0.12 - 2.10 mg/g	0.12 - 2.10 mg/g
Spiked Recovery	88.7% - 103.6%	88.4% - 102.3%
Relative Standard Deviation (RSD, n=6)	1.7% - 4.9%	1.2% - 3.9%

## Visualization of Protocols and Pathways



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